

# DOWEX MONOSPHERE C-400 H(+)-FORM STRO: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: DOWEX MONOSPHERE C-400  
H(+)-FORM STRO

Cat. No.: B1181437

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## Introduction

DOWEX MONOSPHERE C-400 H(+)-FORM STRO is a high-performance, uniform particle size strong acid cation exchange resin. It is characterized by its robust styrene-divinylbenzene (DVB) matrix and sulfonic acid functional groups. This resin is specifically engineered for demanding applications, primarily in industrial and household water softening, and is suitable for use in deep bed configurations.<sup>[1]</sup> Its monodisperse nature, meaning the beads are of a nearly identical size, contributes to superior kinetic performance and operational efficiency compared to conventional polydisperse resins.

This technical guide provides an in-depth overview of DOWEX MONOSPHERE C-400 H(+)-FORM STRO, including its core properties, operational protocols, and relevant performance data, to support its application in research, development, and industrial processes.

## Core Properties and Specifications

The performance of an ion exchange resin is defined by its physical and chemical characteristics. The following tables summarize the key quantitative data for DOWEX MONOSPHERE C-400 H(+)-FORM STRO. Where specific data for the C-400 H(+) STRO variant is not publicly available, typical values for similar DOWEX strong acid cation resins are provided as a reference.

## Physical Properties

Property	Value	Unit	Notes
Physical Form	Translucent Spherical Beads	-	-
Matrix	Styrene-Divinylbenzene Copolymer	-	Provides excellent physical and chemical stability.
Mean Particle Size	Data Not Available	μm	Uniform particle size enhances kinetic performance.
Uniformity Coefficient	≤ 1.1	-	Indicates a narrow particle size distribution.
Whole Uncracked Beads	≥ 95	%	Ensures mechanical strength and durability.
Shipping Weight	Data Not Available	g/L (lbs/ft <sup>3</sup> )	-
Particle Density	Data Not Available	g/mL	-

## Chemical Properties

Property	Value	Unit	Notes
Functional Group	Sulfonic Acid	-	Strong acid functionality for effective cation exchange.
Ionic Form (as shipped)	H+	-	In the hydrogen form, ready for cation exchange.
Total Exchange Capacity	≥ 1.95	eq/L	As per DuPont™ TapTec™ household water-softening resin specifications.[2]
Water Retention Capacity	Data Not Available	%	-
Total Swelling (Na+ → H+)	~7-8	%	Typical value for similar DOWEX resins.

## Recommended Operating Conditions

Parameter	Recommended Value	Unit
Maximum Operating Temperature	Data Not Available	°C (°F)
pH Range	0 - 14	-
Minimum Bed Depth	> 700	mm
Service Flow Rate	Data Not Available	m/h (gpm/ft²)
Regeneration Flow Rate	Data Not Available	m/h (gpm/ft²)

## Experimental Protocols

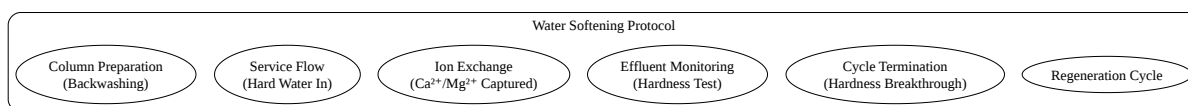
The following sections detail generalized experimental protocols for the use of DOWEX MONOSPHERE C-400 H(+)-FORM STRO in its primary application of water softening. These protocols are based on standard industry practices for strong acid cation exchange resins.

## Water Softening (Service Cycle)

The primary function of DOWEX MONOSPHERE C-400 H(+)-FORM STRO in water softening is the removal of hardness ions (primarily  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$ ) from water.

### Methodology:

- **Column Preparation:** The resin is packed into a suitable ion exchange column to the recommended bed depth (> 700 mm). The bed is then backwashed with water to remove any fine particles and to classify the resin beads.
- **Service Flow:** Hard water is passed through the resin bed at the specified service flow rate.
- **Ion Exchange:** As the water flows through the resin, the sulfonic acid functional groups ( $-\text{SO}_3\text{H}$ ) release  $\text{H}^+$  ions and capture the divalent cations ( $\text{Ca}^{2+}$ ,  $\text{Mg}^{2+}$ ) from the water.
- **Monitoring:** The effluent water is monitored for hardness breakthrough. Breakthrough occurs when the resin's capacity is exhausted, and the hardness of the treated water begins to rise.
- **Cycle Termination:** The service cycle is terminated when the effluent hardness reaches a predetermined limit.



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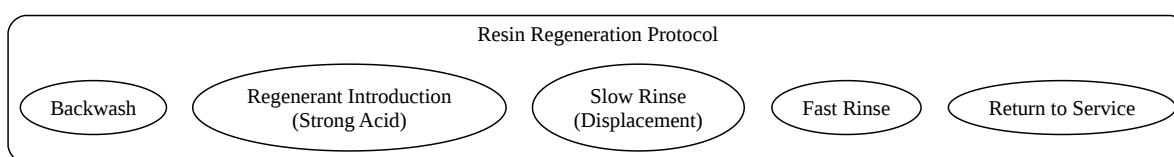
Figure 1: Water Softening Experimental Workflow.

## Regeneration Cycle

Once the resin is exhausted, it needs to be regenerated to restore its ion exchange capacity. For the H(+) form, this is typically done using a strong acid.

Methodology:

- **Backwash:** The resin bed is backwashed with water to remove any particulate matter accumulated during the service cycle and to reclassify the resin beads.
- **Regenerant Introduction:** A solution of a strong acid (e.g., hydrochloric acid or sulfuric acid) is passed through the resin bed. The H<sup>+</sup> ions from the acid displace the captured Ca<sup>2+</sup> and Mg<sup>2+</sup> ions from the resin's functional groups.
- **Slow Rinse (Displacement):** A slow rinse with water is performed to push the remaining regenerant solution through the bed, ensuring complete contact with the resin.
- **Fast Rinse:** A fast rinse with water is then used to flush out the displaced hardness ions and any excess regenerant from the resin bed.
- **Return to Service:** The regenerated resin is now ready for the next service cycle.

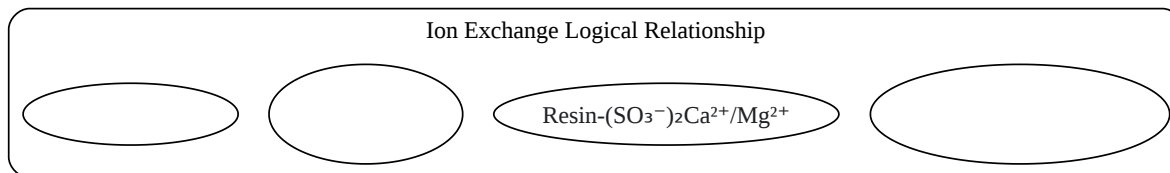


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Figure 2: Resin Regeneration Experimental Workflow.

## Signaling Pathways and Logical Relationships

In the context of ion exchange resins, "signaling pathways" are not applicable in the biological sense. However, the logical relationship of the ion exchange process can be visualized.



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Figure 3: Ion Exchange Mechanism.

## Conclusion

DOWEX MONOSPHERE C-400 H(+)-FORM STRO is a specialized strong acid cation exchange resin with uniform particle size, designed for high-efficiency water softening and other purification applications. Its robust physical and chemical properties make it a reliable choice for industrial and research settings. The provided protocols offer a foundational understanding of its application, which can be optimized based on specific process requirements. For detailed design and operation, it is always recommended to consult the manufacturer's specific guidelines and technical support.

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## References

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